2,3-Dichlorophenylthioethanol MSDS and safety data sheet

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Compound of Interest

Compound Name:	*2,3-Dichlorophenylthioethanol*
Cat. No.:	*B7724056*

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Technical Guide: 2,3-Dichlorophenylthioethanol

Content Type: Technical Monograph & Safety Data Guide Subject: 2-[(2,3-Dichlorophenyl)sulfanyl]ethanol (CAS: 688762-59-6) Audience: Senior Researchers, Process Chemists, and HSE Managers

Part 1: Executive Summary & Chemical Identity

Scientist's Note: The Isomer Criticality

As a Senior Application Scientist, it is critical to distinguish this specific isomer from its more common regioisomer, 2-(2,4-dichlorophenylthio)ethanol. While the 2,4-isomer is a well-documented intermediate in the synthesis of antifungal azoles (such as Sertaconazole), the 2,3-dichloro variant discussed here is typically encountered as a process impurity, a structural analog for Structure-Activity Relationship (SAR) studies, or a specialized building block for sulfur-containing heterocycles.

Due to its niche application, full REACH registration data is often absent. The safety and handling protocols below are derived from Read-Across Toxicology principles, utilizing data from the 2,4-isomer and parent 2,3-dichlorothiophenol.

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Chemical Identity Table

Parameter	Data
Chemical Name	2-[(2,3-Dichlorophenyl)sulfanyl]ethanol
Synonyms	2,3-Dichlorophenyl-2-hydroxyethyl sulfide; 2-(2,3-Dichlorophenylthio)ethanol
CAS Number	688762-59-6 (Primary Reference)
Molecular Formula	$C_8H_8Cl_2OS$
Molecular Weight	223.12 g/mol
SMILES	OCCSc1c(Cl)c(Cl)ccc1
Physical State	Viscous oil or low-melting solid (depending on purity)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Insoluble in Water

Part 2: Synthesis & Reaction Mechanisms

Core Synthesis Protocol

The most robust synthesis route utilizes a nucleophilic substitution (S_N2) reaction between 2,3-dichlorothiophenol and 2-chloroethanol (or ethylene oxide) under basic conditions.

Reagents:

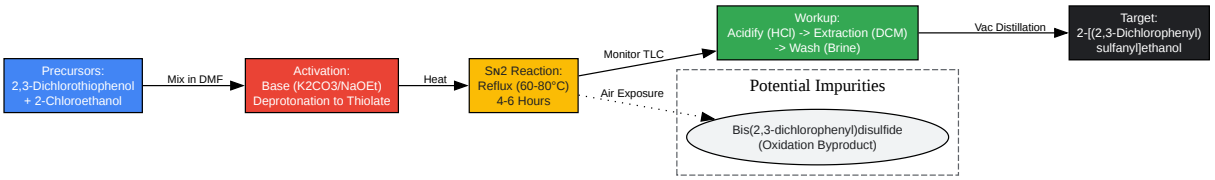
- Nucleophile: 2,3-Dichlorothiophenol (CAS: 17231-95-7)
- Electrophile: 2-Chloroethanol (CAS: 107-07-3)
- Base: Potassium Carbonate (K_2CO_3) or Sodium Ethoxide (NaOEt)
- Solvent: DMF (Dimethylformamide) or Ethanol

Mechanism: The base deprotonates the thiol (-SH) to form the highly nucleophilic thiolate anion ($-S^-$).[1] This anion attacks the primary carbon of the 2-chloroethanol, displacing the chloride

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ion.

Visualization: Synthesis Workflow



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Figure 1: Step-by-step synthetic pathway for 2-[(2,3-dichlorophenyl)sulfanyl]ethanol, highlighting the critical oxidation risk.

Part 3: Safety Assessment (GHS & HSE)

Signal Word:WARNING

Hazard Classification (GHS)

Based on the functional groups (chlorinated aryl thioether) and analog data:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[4][2][5][6]
- H335: May cause respiratory irritation.[2][3][7]
- H411: Toxic to aquatic life with long-lasting effects (Common for chlorinated aromatics).

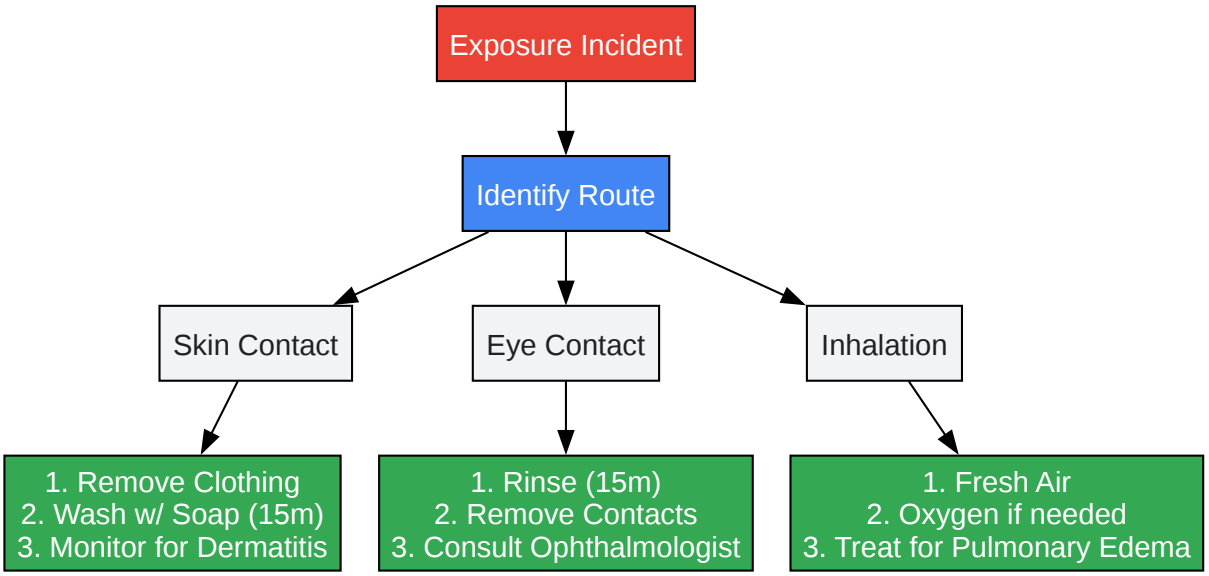
Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P273: Avoid release to the environment.

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- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3][5][6][8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[4][2][6][7][9] Remove contact lenses if present and easy to do.[4][2][6][7][8][9] Continue rinsing.[4][2][6][7][8][9][10]

Emergency Decision Tree



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Figure 2: Immediate response protocols for exposure incidents.

Part 4: Handling, Storage, & Stability[11][12]

The "Thioether" Stability Issue

As a scientist, you must recognize that the sulfur atom in this molecule is susceptible to oxidation.

- Risk: Exposure to air or peroxides will oxidize the sulfide (-S-) to the sulfoxide (-S(=O)-) and eventually the sulfone (-S(=O)$_2$-).

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- Impact: This changes the polarity and biological activity of the compound, ruining SAR studies.
- Protocol: Store under Inert Atmosphere (Nitrogen or Argon).

Storage Specifications

Parameter	Requirement	Scientific Rationale
Temperature	2–8°C (Refrigerated)	Slows oxidation kinetics and inhibits disulfide formation.
Atmosphere	Inert (N_2/Ar)	Prevents S-oxidation (Sulfoxide formation).
Container	Amber Glass	Protects from UV-induced radical formation at the C-Cl bond.
Incompatibility	Strong Oxidizers	Reaction with H_2O_2 or Nitric Acid is exothermic and destructive.

PPE & Permeation

Do not rely on standard latex gloves. Chlorinated sulfur compounds can permeate latex rapidly.

- Recommended: Nitrile (min 0.11mm thickness) or Fluoroelastomer (Viton) for prolonged handling.

References

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